

# chemical properties and stability of 3,5-Diiodo-L-tyrosine dihydrate

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## Compound of Interest

Compound Name: 3,5-Diiodo-L-tyrosine dihydrate

Cat. No.: B102990

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An In-depth Technical Guide to **3,5-Diiodo-L-tyrosine Dihydrate**: Chemical Properties and Stability

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **3,5-Diiodo-L-tyrosine dihydrate**. The information is curated for professionals in research and drug development who utilize this compound in their work.

## Core Chemical Properties

**3,5-Diiodo-L-tyrosine dihydrate** is a halogenated derivative of the amino acid L-tyrosine.<sup>[1]</sup> It serves as a crucial intermediate in the biosynthesis of thyroid hormones.<sup>[2][3][4]</sup> The presence of two iodine atoms on the tyrosine ring significantly influences its chemical and biological characteristics.

## Quantitative Data Summary

The fundamental physicochemical properties of **3,5-Diiodo-L-tyrosine dihydrate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	$\text{C}_9\text{H}_9\text{I}_2\text{NO}_3 \cdot 2\text{H}_2\text{O}$	[1]
Molecular Weight	469.01 g/mol	[1][3]
CAS Number	18835-59-1	[1][3]
Appearance	Light yellow or white crystalline powder	[1]
Melting Point	200 °C (decomposes)	[1]
Solubility	Water: 0.617 g/L at 25°C[5] DMSO: 50 mg/mL (with sonication)[6] 4 M $\text{NH}_4\text{OH}$ in Methanol: 50 mg/mL PBS (pH 7.2): 0.30 mg/mL[7]	[5][6][7]
Optical Rotation	$[\alpha]_{\text{D}}^{20} = +0.6$ to $+1.8^\circ$ (c=5 in 1N HCl)	[1]
pKa Values	pK <sub>1</sub> : 2.12, pK <sub>2</sub> : 6.48, pK <sub>3</sub> : 7.82	[5]

## Stability and Storage

Proper handling and storage are critical to maintain the integrity of **3,5-Diiodo-L-tyrosine dihydrate**.

### General Stability

The compound is stable under normal, recommended storage temperatures and pressures.[8] However, it is sensitive to certain conditions.

### Incompatibilities and Degradation

- Strong Oxidizing Agents: Avoid contact with strong oxidizing agents.[8][9]
- Moisture: The compound is sensitive to moisture and moist air.[8][9]

- **Hazardous Decomposition Products:** Upon thermal decomposition, it may generate irritating and highly toxic gases, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen iodide.[8][9]

## Recommended Storage Protocols

- **Temperature:** Store in a refrigerator at approximately 4°C[8] or frozen at -20°C for long-term storage.[6][10]
- **Container:** Keep the container tightly closed and store in a cool, dry, and well-ventilated area.[8][9][10]
- **Atmosphere:** Protect from light and moisture.

## Experimental Protocols

This section details methodologies for the analysis and handling of **3,5-Diiodo-L-tyrosine dihydrate**.

### High-Performance Liquid Chromatography (HPLC) Analysis

An established HPLC method allows for the simultaneous analysis of iodide and various thyroid hormone precursors, including 3,5-Diiodo-L-tyrosine (DIT).[11]

- **Objective:** To separate and quantify DIT from a mixture containing other iodinated compounds like iodide, 3-Iodo-L-tyrosine (MIT), and thyroid hormones (T2, T3, T4).[11]
- **Column:** A mixed-mode Primesep D column is effective. This column possesses both hydrophobic and anion-exchange properties, enabling the retention of both the very polar iodide ion and the more hydrophobic hormones.[11]
  - **Dimensions:** 150 mm length x 4.6 mm diameter
  - **Particle Size:** 5 µm
- **Mobile Phase:** An acidic mobile phase containing trifluoroacetic acid (TFA) as an ionic modifier provides stable pH and sufficient ionic strength.[11]

- Detection: The mobile phase composition is suitable for various detection methods, including UV, Mass Spectrometry (MS), Evaporative Light Scattering Detector (ELSD), and Charged Aerosol Detector (CAD).[11]

## Safe Handling and Personal Protection

Due to its potential as an irritant, proper safety precautions are mandatory.

- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust ventilation or within a process enclosure to minimize dust generation.[8][10]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate chemical safety goggles or glasses.[8][10]
  - Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[8][10]
  - Respiratory Protection: If dust is generated, use a NIOSH or European Standard EN 149 approved respirator.[8]

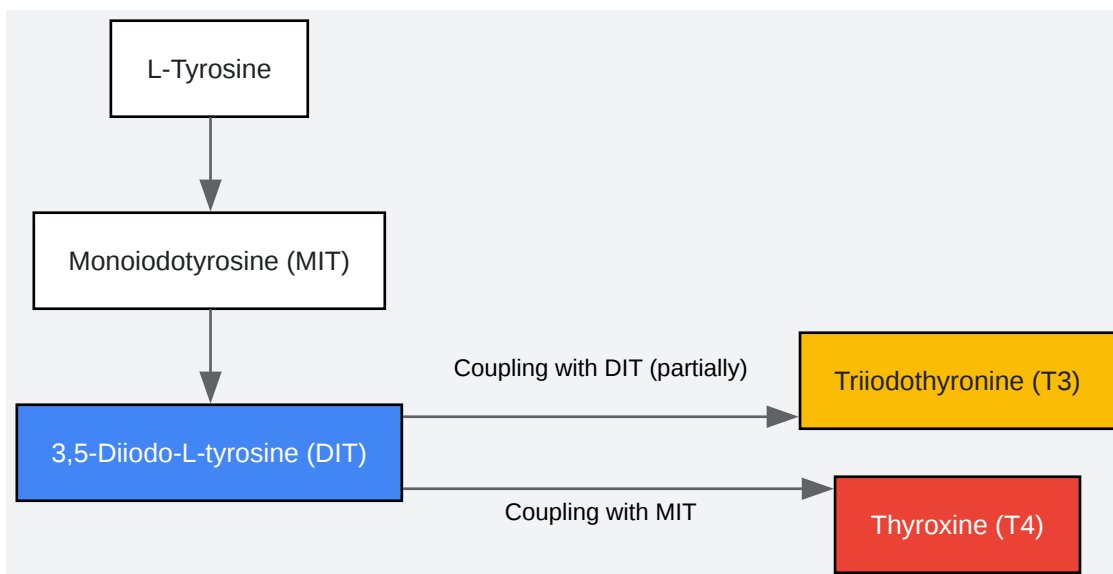
## Accidental Release Measures

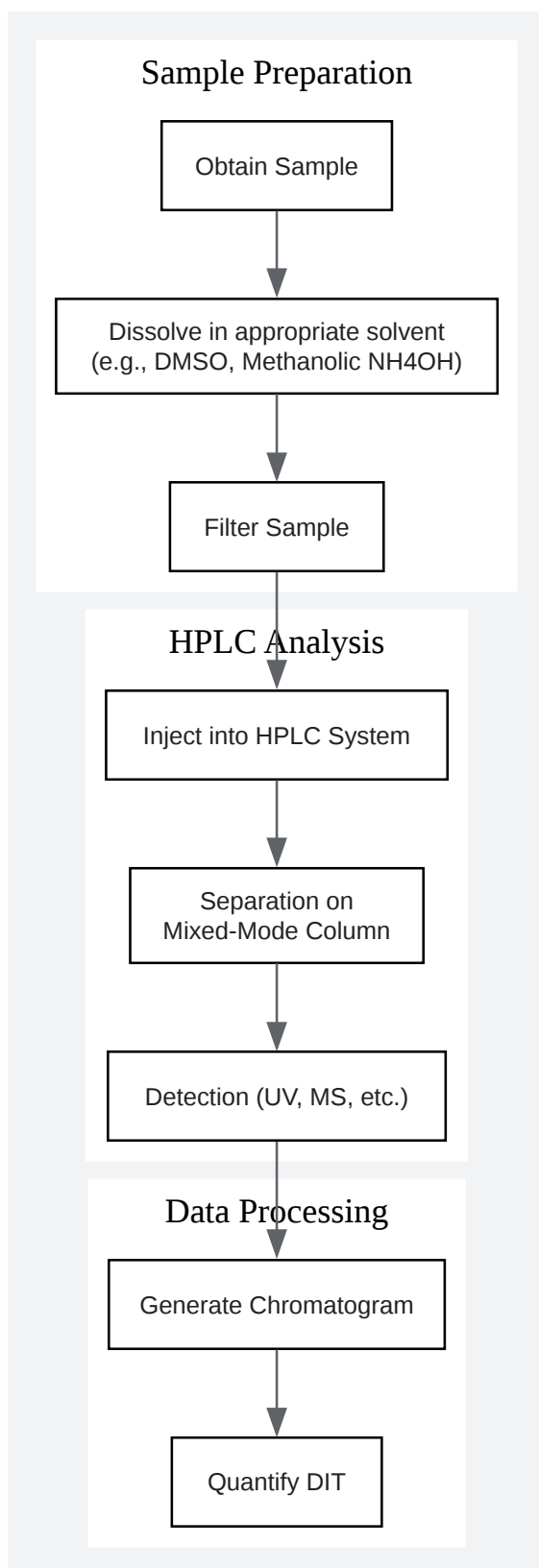
In case of a spill, follow these procedures:

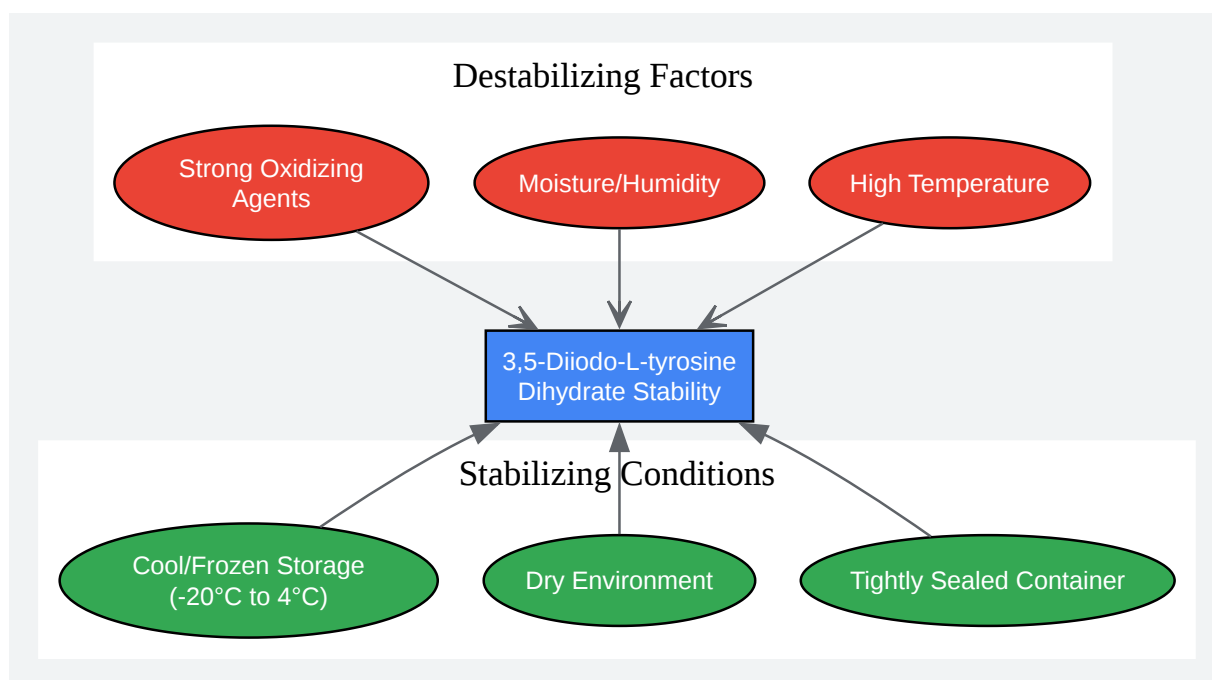
- Equip appropriate personal protective equipment, including a dust respirator and chemical-resistant gloves.[8]
- Clean up spills immediately.[8]
- Sweep up or absorb the material and place it into a suitable, clean, dry, and closed container for disposal.[8]
- Avoid generating dusty conditions.[8]
- Ensure adequate ventilation in the area of the spill.[8]

## Visualized Pathways and Workflows

The following diagrams illustrate key relationships and processes involving 3,5-Diiodo-L-tyrosine.







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